

# Gondoic Acid Methyl Ester: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	(Z)-Methyl icos-11-enoate	
Cat. No.:	B157279	Get Quote

#### Introduction

Gondoic acid methyl ester, a monounsaturated omega-9 fatty acid methyl ester, is a compound of increasing interest in various scientific fields, including biochemistry, materials science, and drug development.[1][2] This technical guide provides an in-depth overview of its chemical properties, biological significance, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development.

# **Chemical and Physical Properties**

Gondoic acid methyl ester is chemically identified as Methyl (11Z)-11-Icosenoate.[1][2] Its fundamental properties are summarized in the table below.



Property	Value	Reference
CAS Number	2390-09-2	[1][2]
Molecular Formula	C21H40O2	[1][2]
Molecular Weight	324.54 g/mol	[1][2]
Synonyms	Methyl (11Z)-11-Icosenoate, Methyl cis-11-eicosenoate, Gondolic Acid Methyl Ester	[1][2]
Density	0.871 g/cm <sup>3</sup>	[2]
Boiling Point	394.3°C at 760 mmHg	[2]
Flash Point	87.1°C	[2]
Refractive Index	1.455	[2]
Storage Temperature	-20°C	[2]
Purity	≥98%	[2]

## **Biological Significance and Potential Applications**

Gondoic acid methyl ester is found in various natural sources, including jojoba oil.[2] In biochemical research, it is noted for its influence on cellular processes and its potential to be incorporated into biological membranes, which could alter membrane fluidity and the function of membrane-bound proteins.[1]

Studies have indicated that Gondoic acid methyl ester can trigger the immune system and stimulate the production of inflammatory metabolites.[3] This suggests a potential role in immunomodulatory research and drug development. Furthermore, its parent compound, gondoic acid, has been shown to exert anti-inflammatory effects by inhibiting the PKC0/ERK/STAT3 signaling pathway.[4] As a methyl ester, Gondoic acid methyl ester serves as a versatile precursor for the synthesis of more complex, biologically active lipids.[1] Its applications extend to being a raw material in the production of detergents, cosmetics, and advanced lubricants.[2]



# Experimental Protocols Synthesis of Gondoic Acid Methyl Ester via Fischer Esterification

This protocol describes the direct esterification of gondoic acid to yield Gondoic acid methyl ester.

#### Materials:

- Gondoic acid (cis-11-Eicosenoic acid)
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Benzene
- 5% aqueous Sodium Carbonate (Na₂CO₃) solution
- Saturated Sodium Chloride (NaCl) solution (brine)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>)
- Rotary evaporator
- Separatory funnel
- Standard laboratory glassware

#### Procedure:

- Dissolve gondoic acid in an excess of anhydrous methanol in a round-bottom flask. A typical molar ratio is 1:20 (gondoic acid to methanol).
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution (approximately 1-2% of the methanol volume).



- Reflux the reaction mixture for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After cooling to room temperature, most of the methanol is removed using a rotary evaporator.
- The residue is diluted with water and transferred to a separatory funnel.
- Extract the aqueous phase three times with benzene.
- Combine the organic extracts and wash successively with water, 5% aqueous sodium carbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and evaporate the solvent under reduced pressure to obtain the crude Gondoic acid methyl ester.
- The product can be further purified by vacuum distillation or column chromatography if necessary.

# Analysis of Gondoic Acid Methyl Ester by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the analysis of Gondoic acid methyl ester.

#### Instrumentation and Columns:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- A non-polar capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5ms or equivalent), is suitable for the separation of fatty acid methyl esters.

#### Sample Preparation:

• Ensure the Gondoic acid methyl ester sample is dissolved in a volatile organic solvent such as hexane or dichloromethane. The concentration should be adjusted to fall within the linear range of the detector (typically 1-100 ng/μL).



• If derivatization from gondoic acid is performed, follow the synthesis protocol and dissolve the final product in the appropriate solvent.

#### GC-MS Conditions:

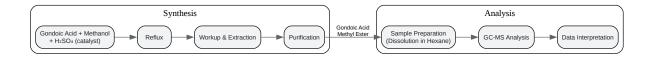
- Injector Temperature: 250°C
- Injection Mode: Split (e.g., 20:1 split ratio)
- Injection Volume: 1 μL
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
  - Initial temperature: 100°C, hold for 2 minutes
  - Ramp to 250°C at a rate of 10°C/min
  - Hold at 250°C for 10 minutes
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: m/z 50-500

#### Data Analysis:

- The retention time of the Gondoic acid methyl ester peak is used for identification by comparison with a known standard.
- The mass spectrum is characterized by a molecular ion peak (M+) at m/z 324.5 and a characteristic fragmentation pattern for fatty acid methyl esters.

## **Visualizations**

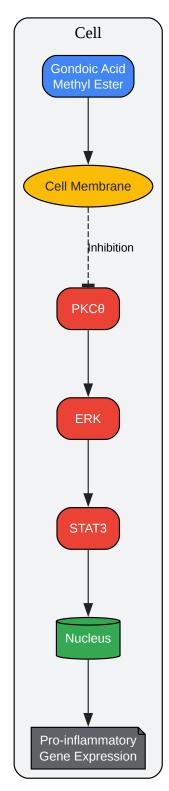




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Caption: Experimental workflow for the synthesis and analysis of Gondoic acid methyl ester.





Hypothesized Anti-inflammatory Signaling Pathway

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Caption: Hypothesized signaling pathway for the anti-inflammatory action of Gondoic acid methyl ester, based on the known activity of its parent compound.

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